

# what is the chemical formula for ammonium pyrosulfate

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## Compound of Interest

Compound Name: Ammonium pyrosulfate

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## An In-depth Technical Guide to Ammonium Pyrosulfate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ammonium pyrosulfate**, including its chemical properties, synthesis, and thermal decomposition. The information is presented to be a valuable resource for researchers and professionals in the fields of chemistry and materials science.

### Chemical Identity and Properties

**Ammonium pyrosulfate**, also known as **diammonium pyrosulfate**, is an inorganic compound with the chemical formula  $(\text{NH}_4)_2\text{S}_2\text{O}_7$ <sup>[1]</sup>. It is a key intermediate in the thermal decomposition of ammonium sulfate and ammonium bisulfate<sup>[1][2]</sup>.

#### Quantitative Data Summary

A summary of the key physical and chemical properties of **ammonium pyrosulfate** is provided in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	$(\text{NH}_4)_2\text{S}_2\text{O}_7$	[1]
Molar Mass	212.21 g/mol	[1][3][4]
CAS Number	10031-68-2	[1][3][4][5]
IUPAC Name	diazanium;sulfonato sulfate	[3]
Appearance	White crystalline solid	
Topological Polar Surface Area	142 Å <sup>2</sup>	[4][5]
Hydrogen Bond Donor Count	2	[4][5]
Hydrogen Bond Acceptor Count	7	[4][5]
Complexity	194	[4][5]
Covalently-Bonded Unit Count	3	[4]

## Synthesis and Decomposition Pathways

The primary method for synthesizing **ammonium pyrosulfate** is through the controlled thermal decomposition of ammonium sulfate or ammonium bisulfate[1]. The following diagram illustrates the reaction pathway for the synthesis of **ammonium pyrosulfate** from ammonium sulfate and its subsequent decomposition at higher temperatures.

Caption: Synthesis of **ammonium pyrosulfate** via thermal decomposition of ammonium sulfate and its subsequent decomposition products.

## Experimental Protocols

### Synthesis of **Ammonium Pyrosulfate** via Thermal Decomposition of Ammonium Sulfate

This protocol describes the laboratory-scale synthesis of **ammonium pyrosulfate** from ammonium sulfate.

Materials:

- Ammonium sulfate ( $(\text{NH}_4)_2\text{SO}_4$ )
- Furnace with temperature control
- Ceramic or quartz crucible
- Inert gas supply (e.g., nitrogen or argon)
- Thermogravimetric Analyzer (TGA) and Differential Thermal Analyzer (DTA) (for monitoring)

Procedure:

- Place a known quantity of ammonium sulfate into a crucible.
- Position the crucible within the furnace.
- Establish an inert atmosphere by purging the furnace with nitrogen or argon gas. This is crucial to suppress the formation of unwanted byproducts[1].
- Begin heating the furnace at a controlled rate, typically less than  $5^\circ\text{C}/\text{min}$ , to ensure uniform decomposition[1].
- Monitor the process using TGA and DTA. The initial decomposition of ammonium sulfate to ammonium bisulfate begins at temperatures above  $250^\circ\text{C}$ [1][2].
- As the temperature increases, the ammonium bisulfate undergoes dehydration to form **ammonium pyrosulfate**[6][7]. This transformation is governed by a crystallization growth and nucleation model[6].
- Maintain the temperature in the range where **ammonium pyrosulfate** is stable. Further heating above  $330^\circ\text{C}$  will lead to the decomposition of the desired product[1][2].
- Once the reaction is complete, as indicated by the thermal analysis data, cool the furnace to room temperature under the inert atmosphere.
- The resulting white solid is **ammonium pyrosulfate**.

Characterization: The synthesized **ammonium pyrosulfate** should be characterized to confirm its identity and purity. Recommended analytical techniques include:

- X-ray Diffraction (XRD): To confirm the crystalline structure and phase purity.
- Mass Spectrometry: To verify the molecular weight.
- Thermal Analysis (TGA/DTA): To study its thermal stability and decomposition profile.

Storage: **Ammonium pyrosulfate** is hygroscopic and should be stored in a desiccator over a suitable drying agent, such as anhydrous calcium chloride or silica gel, to prevent hydrolysis[1].

## Logical Relationships in Synthesis

The synthesis of **ammonium pyrosulfate** is a sequential process where temperature control is critical. The following diagram illustrates the logical workflow and the key transformations involved.

Caption: Logical workflow for the synthesis of **ammonium pyrosulfate**, highlighting the critical temperature-dependent stages.

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## References

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